

Safeguarding Your Laboratory: Proper Disposal of 2-Fluoro-4-methoxyphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4-methoxyphenol

Cat. No.: B070217

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Fluoro-4-methoxyphenol**, ensuring a safe laboratory environment and compliance with regulations.

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling and disposal.

Property	Value
Molecular Formula	C ₇ H ₇ FO ₂
Molecular Weight	142.13 g/mol
Appearance	Colorless to Yellow clear liquid[1][2]
Purity	>95.0% (GC)[1][2]
Boiling Point	195 °C / 383 °F
Flash Point	101 °C / 213.8 °F
Specific Gravity	1.247
Incompatible Materials	Strong oxidizing agents, Strong acids

Hazard Profile and Safety Precautions

2-Fluoro-4-methoxyphenol presents several hazards that necessitate careful handling and the use of personal protective equipment (PPE).

Primary Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[3]
- Causes serious eye damage and skin irritation.[3][4]
- May cause respiratory irritation.[3]
- Harmful to aquatic life with long-lasting effects.[4]

Required Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[5]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[3]

Step-by-Step Disposal Procedures

The recommended method for the disposal of **2-Fluoro-4-methoxyphenol** is through an approved waste disposal plant.[3][6] Adherence to all national and local regulations for hazardous waste disposal is crucial.

1. Waste Segregation:

- Establish a designated and clearly labeled hazardous waste container specifically for **2-Fluoro-4-methoxyphenol** waste.
- Do not mix this waste with other chemical waste streams to avoid incompatible reactions.[6]

2. Handling of Spills:

- In case of a spill, evacuate non-essential personnel from the area.[6]
- Ensure adequate ventilation.[6]
- Wear appropriate PPE, including gloves, safety goggles, and a respirator if necessary.[6]
- Cover drains to prevent the material from entering waterways.[6]
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it into a suitable, labeled container for disposal.[6]
- Thoroughly clean the affected area.[6]

3. Disposal of Empty Containers:

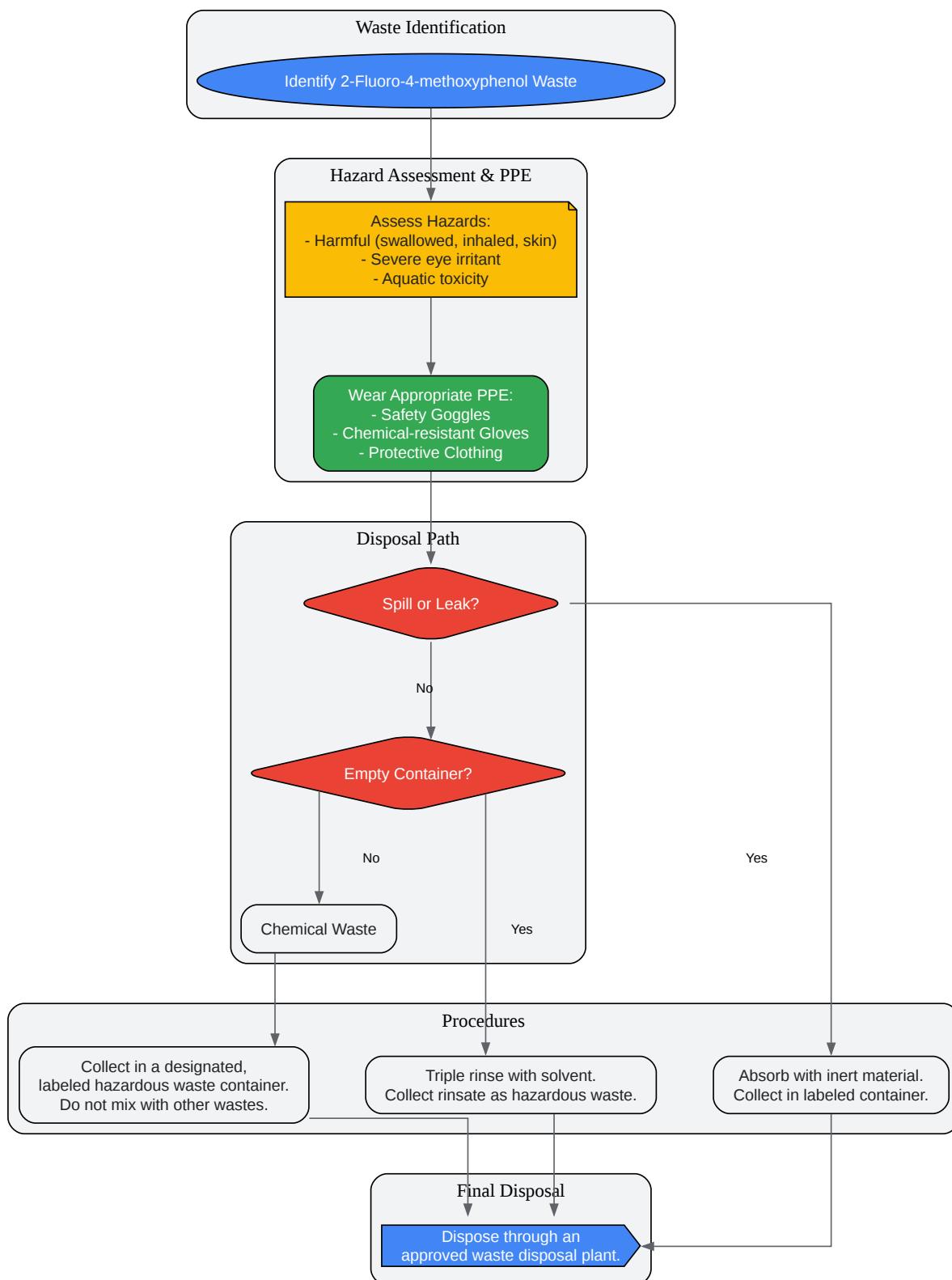
- Empty containers should be treated as if they still contain the product.[6]
- Triple rinse the container with a suitable solvent.[6][7]
- Collect the rinsate as hazardous waste.[6][7] For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[7]
- Deface the label on the empty container before disposal in accordance with local regulations. [6]

4. Disposal of Contaminated Materials:

- Contaminated PPE, such as gloves, and other disposable materials should be collected in a designated, labeled hazardous waste container.[6]
- Contaminated clothing should be removed immediately and washed thoroughly before reuse.[3][6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Fluoro-4-methoxyphenol**.

[Click to download full resolution via product page](#)

Caption: Disposal workflow for **2-Fluoro-4-methoxyphenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Fluoro-4-methoxyphenol | 167683-93-4 | TCI AMERICA [tcichemicals.com]
- 2. 2-Fluoro-4-methoxyphenol | CymitQuimica [cymitquimica.com]
- 3. fishersci.com [fishersci.com]
- 4. kishida.co.jp [kishida.co.jp]
- 5. echemi.com [echemi.com]
- 6. benchchem.com [benchchem.com]
- 7. policies.dartmouth.edu [policies.dartmouth.edu]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of 2-Fluoro-4-methoxyphenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b070217#2-fluoro-4-methoxyphenol-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com